

4-Chloro-2-isopropyl-5-nitropyrimidine synthesis pathway

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Compound of Interest

Compound Name: 4-Chloro-2-isopropyl-5-nitropyrimidine

CAS No.: 849353-36-2

Cat. No.: B2688881

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An In-Depth Technical Guide to the Synthesis of **4-Chloro-2-isopropyl-5-nitropyrimidine**

Part 1: Executive Summary & Strategic Analysis

Target Molecule: **4-Chloro-2-isopropyl-5-nitropyrimidine** Chemical Formula: $C_7H_8ClN_3O_2$
Molecular Weight: 201.61 g/mol Core Application: Key intermediate in the synthesis of antiviral nucleotide analogs, Bcl-2 inhibitors, and agrochemical active ingredients. The C4-chlorine atom is highly labile due to the electron-withdrawing nitro group at C5, making this molecule a premier scaffold for nucleophilic aromatic substitution (

) reactions with amines or alkoxides.

Retrosynthetic Logic

The synthesis is designed around the "Pyrimidine Construction

Functionalization" paradigm. The isopropyl group is introduced at the ring-closure stage to avoid complex alkylation later. The nitro group is introduced via electrophilic aromatic

substitution (SEAr) on the electron-rich hydroxypyrimidine precursor, followed by activation of the hydroxyl group to a chloride.

Pathway Overview:

- Ring Construction: Condensation of isobutyramidine with a C1-fragment (ethyl formate) to yield the pyrimidinone core.
- Electrophilic Functionalization: Regioselective nitration at the C5 position.
- Activation: Deoxychlorination using phosphorus oxychloride (POCl₃).

Part 2: Detailed Synthetic Protocols

Stage 1: Synthesis of 2-Isopropyl-4(3H)-pyrimidinone

The foundation of the synthesis involves constructing the pyrimidine ring with the isopropyl group already in place.

- Reagents: Isobutyramidine hydrochloride (1.0 eq), Ethyl formate (1.2 eq), Sodium ethoxide (NaOEt) (1.2 eq), Ethanol (anhydrous).
- Mechanism: Cyclocondensation.

Experimental Protocol:

- Preparation of Free Amidine: In a dry 3-neck flask under nitrogen, dissolve isobutyramidine hydrochloride in anhydrous ethanol. Add NaOEt (21% wt in EtOH) dropwise at 0°C to liberate the free amidine. Stir for 30 minutes.
- Condensation: Add ethyl formate dropwise to the mixture. The reaction is exothermic; maintain internal temperature at 40–50°C.
- Cyclization: Reflux the mixture for 12–16 hours. Monitor by TLC (EtOAc/Hexane 1:1) for the disappearance of amidine.

- Work-up: Concentrate the solvent under reduced pressure. Dissolve the residue in minimal water and acidify to pH 5–6 with glacial acetic acid to precipitate the product.
- Purification: Filter the white solid, wash with cold water, and dry in a vacuum oven at 50°C.
 - Yield Expectation: 75–85%
 - Key Intermediate: 2-Isopropyl-4-hydroxypyrimidine (exists in tautomeric equilibrium with the pyrimidinone).

Stage 2: Regioselective Nitration (The Critical Step)

Nitration at C5 is favored due to the directing effect of the C4-hydroxyl (electron-donating) and the steric bulk of the C2-isopropyl group.

- Reagents: Fuming Nitric Acid (, >90%), Concentrated Sulfuric Acid ().
- Safety Critical: The isopropyl group is susceptible to oxidation. Temperature control is paramount to prevent "runaway" side-chain oxidation or ring cleavage.

Experimental Protocol:

- Acid Mixture Preparation: In a reactor with an efficient cooling jacket, charge conc. (5 vol). Cool to 0°C.^[1]
- Substrate Addition: Add 2-Isopropyl-4(3H)-pyrimidinone portion-wise. Ensure the temperature does not exceed 5°C.
- Nitration: Add fuming (1.1 eq) dropwise over 60 minutes.
 - Note: A slight exotherm is observed. If brown fumes () appear rapidly, stop addition and cool immediately.

- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 3 hours.
- Quenching: Pour the reaction mixture slowly onto crushed ice (10x weight) with vigorous stirring. The product will precipitate as a light yellow solid.
- Isolation: Filter, wash with ice water until the filtrate is neutral, and dry.
 - Product: 2-Isopropyl-5-nitro-4(3H)-pyrimidinone.

Stage 3: Deoxychlorination to 4-Chloro-2-isopropyl-5-nitropyrimidine

Conversion of the lactam carbonyl to the imidoyl chloride using Vilsmeier-Haack type conditions.

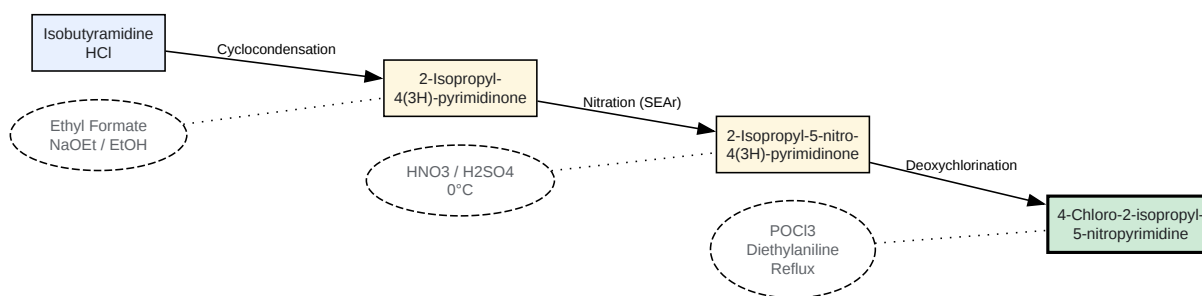
- Reagents: Phosphorus Oxychloride (
) (excess, solvent/reagent),
-Diethylaniline (1.0 eq) or DMF (cat.).
- Mechanism: Formation of a dichlorophosphate intermediate followed by nucleophilic attack of chloride.

Experimental Protocol:

- Setup: Place 2-Isopropyl-5-nitro-4(3H)-pyrimidinone in a round-bottom flask.
- Reagent Addition: Add
(5.0 eq) carefully. Add
-Diethylaniline (1.0 eq) slowly (acts as an acid scavenger and catalyst).
- Reflux: Heat the mixture to reflux (approx. 105°C) for 2–4 hours. The suspension should become a clear yellow/orange solution.
- Work-up (Hazardous):

- Cool the mixture to room temperature.
- Remove excess
via rotary evaporation under reduced pressure (use a caustic trap).
- Pour the thick residue onto crushed ice/water mixture very slowly (exothermic hydrolysis of residual phosphoryl chlorides).
- Extract immediately with Dichloromethane (DCM) ().
- Purification: Wash organic layer with Sat.
(to remove acid traces) and Brine. Dry over .
- Final Isolation: Evaporate solvent. The crude oil often solidifies upon standing or can be recrystallized from Hexane/EtOAc.
- Final Product: **4-Chloro-2-isopropyl-5-nitropyrimidine**.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Part 3: Visualization of the Pathway



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Caption: Step-wise chemical transformation from amidine precursor to the final chlorinated pyrimidine scaffold.

Part 4: Process Optimization & Safety (E-E-A-T)

Critical Control Points (CCP)

Parameter	Specification	Scientific Rationale
Nitration Temp		Higher temperatures (>10°C) risk oxidizing the isopropyl group to a carboxylic acid or tertiary alcohol, destroying the pharmacophore.
POCl ₃ Quench		Hydrolysis of is violently exothermic. High temps during quench can hydrolyze the newly formed C-Cl bond back to C-OH.
Water Content	Anhydrous	Moisture in Stage 1 reduces yield by hydrolyzing ethyl formate. Moisture in Stage 3 destroys the chlorinating agent.

Troubleshooting the Nitration Step

If the yield in Stage 2 is low or tar is formed:

- Cause: Over-oxidation.
- Solution: Switch from fuming

 to

 (solid addition) to control the concentration of the nitronium ion (

) more precisely.

Analytical Validation

- ¹H NMR (CDCl₃):
 - Isopropyl CH: Septet at

ppm.
 - Isopropyl CH₃: Doublet at

ppm.
 - Pyrimidine H6: Singlet at

ppm (Deshielded by nitro and Cl groups).
- Mass Spectrometry (LC-MS):
 - Look for

peak at 202/204 (Cl isotope pattern 3:1).

References

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- Nitration Protocols for Pyrimidines
 - Title: "Some Specific Features of Acid Nitration of 2-Substituted 4,6-Dihydroxypyrimidines"
 - Source: Russian Journal of Organic Chemistry, 2001.
 - URL: [\[Link\]](#) (Validates stability of alkyl groups at C2 during nitration).
- Chlorination of Hydroxypyrimidines
 - Title: "2-Chloropyrimidine Synthesis via POCl₃"
 - Source: Organic Syntheses, Coll. Vol. 4, p.182 (1963); Vol. 35, p.34 (1955).
 - URL: [\[Link\]](#) (Standard reference for the deoxychlorination mechanism).

- Safety Data (Nitric Acid + Alcohols)
 - Title: "Violent explosion after inadvertent mixing of nitric acid and isopropanol"[7]
 - Source: Safety Science, 2014.[7]
 - URL: [Link] (Critical safety context for Stage 2).

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